

# Essential Safety and Logistics for Handling 4-Methyloxazole-5-methanol

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## Compound of Interest

Compound Name: 4-Methyloxazole-5-methanol

Cat. No.: B1351172

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling **4-Methyloxazole-5-methanol**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Methyloxazole-5-methanol** is classified as a hazardous chemical with the following primary risks:

- Flammability: Highly flammable liquid and vapor.[1][2]
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[1][2] Some data also suggests it may cause serious eye damage.[2][3]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

Due to these hazards, the following personal protective equipment (PPE) is mandatory when handling this compound:

PPE Category	Specific Requirement	Rationale
Eye Protection	Chemical safety goggles or a face shield.	To protect against splashes and vapors that can cause serious eye irritation or damage. <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact which can cause irritation. <a href="#">[1]</a>
Body Protection	A lab coat and closed-toe shoes.	To protect against accidental spills and skin exposure. <a href="#">[1]</a>

## Operational Protocol: Safe Handling and Storage

### Handling:

- Ventilation: Always handle **4-Methyloxazole-5-methanol** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.[\[4\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools to prevent ignition of the flammable vapors.[\[4\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.

### Storage:

- Container: Store in a tightly closed, properly labeled container.[\[4\]](#)[\[5\]](#)
- Location: Keep in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#) The recommended storage temperature is between 2-8°C.[\[6\]](#)[\[7\]](#)
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, holding eyelids open. <a href="#">[8]</a> Seek immediate medical attention. <a href="#">[8]</a>
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water. <a href="#">[8]</a>
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[8]</a> <a href="#">[9]</a>

## Disposal Plan

Proper disposal of **4-Methyloxazole-5-methanol** is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Classification:

- This chemical is classified as an ignitable hazardous waste with EPA Waste Code D001.[\[1\]](#)

Disposal Protocol:

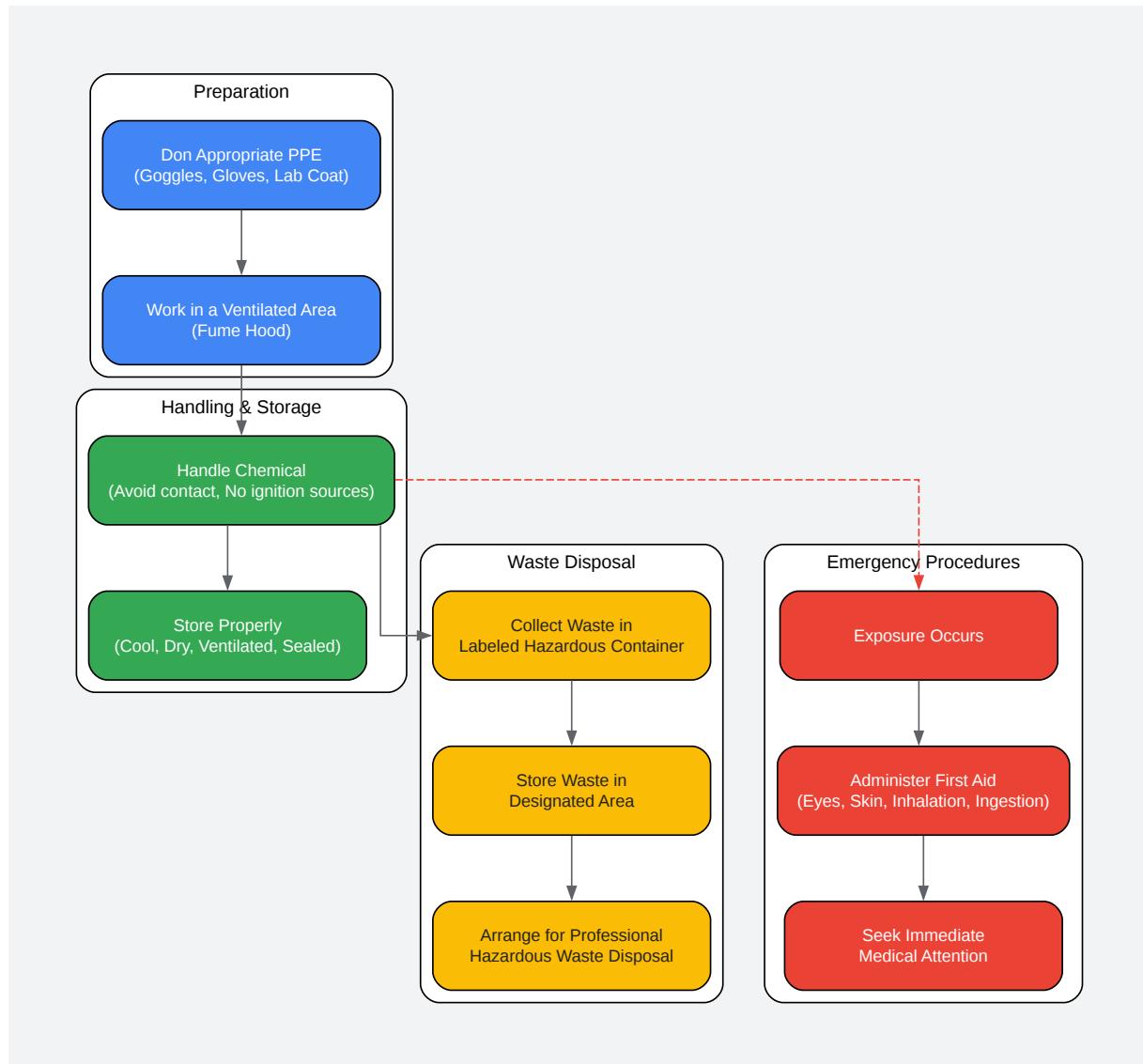
- Waste Container: Use a dedicated, clearly labeled, and sealable container made of a material compatible with flammable organic compounds for all **4-Methyloxazole-5-methanol** waste.[\[1\]](#)
- Labeling: The container must be labeled as "Hazardous Waste" and clearly indicate "**4-Methyloxazole-5-methanol**" as a constituent.[\[1\]](#)
- Segregation: Do not mix this waste with other waste streams, particularly incompatible chemicals.[\[1\]](#)

- Storage of Waste: Store the sealed waste container in a designated satellite accumulation area, away from heat and ignition sources.
- Final Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed environmental disposal service.

## Quantitative Data Summary

Parameter	Data
GHS Hazard Classifications	H225: Highly Flammable liquid and vapor H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
Molecular Formula	C5H7NO2 <sup>[3][6][10]</sup>
Molecular Weight	113.11 g/mol <sup>[3][6]</sup>
Storage Temperature	2-8°C <sup>[6][7]</sup>
EPA Waste Code	D001 (Ignitable Hazardous Waste) <sup>[1]</sup>

## Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **4-Methyloxazole-5-methanol**.

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